

Application Notes and Protocols for IOA-244 Administration in Mouse Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Roginolisib*
CAS No.: *1305267-37-1*
Cat. No.: *B2511894*

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Introduction

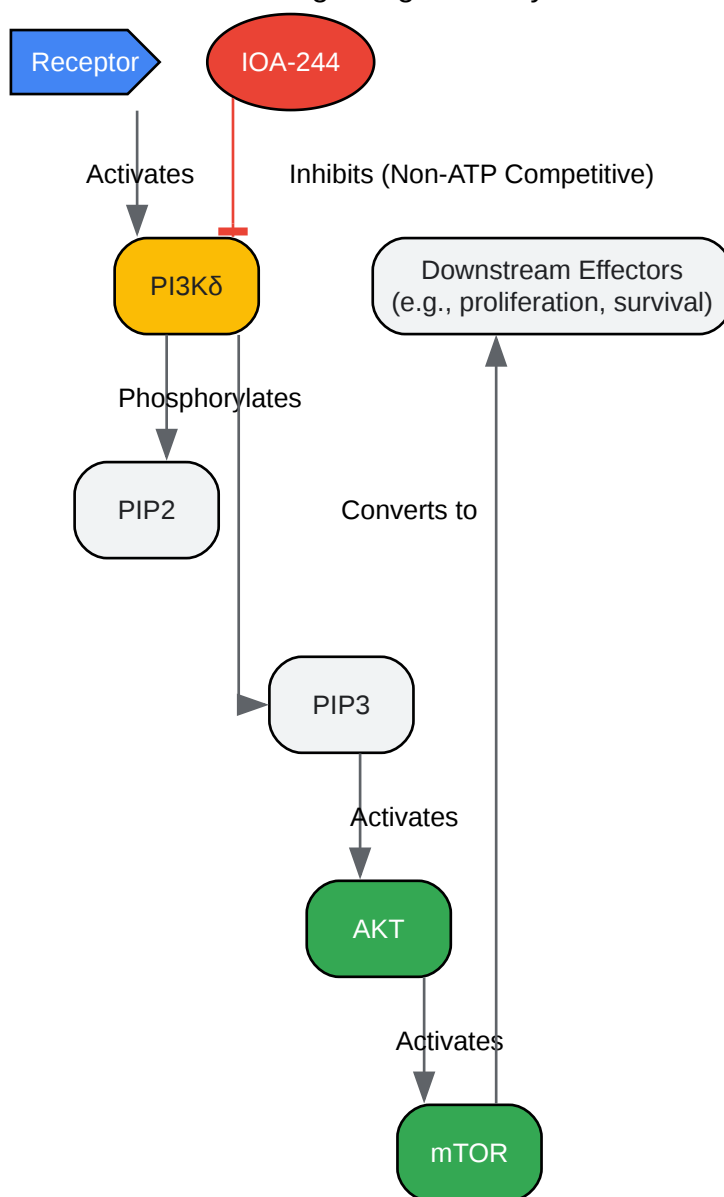
IOA-244 is a first-in-class, non-ATP-competitive, and highly selective inhibitor of the delta isoform of phosphoinositide 3-kinase (PI3K δ).^{[1][2]} Its unique mechanism of action and favorable safety profile make it a promising candidate for cancer immunotherapy.^[1] Preclinical studies in various mouse models have demonstrated its potential to modulate the tumor microenvironment and enhance anti-tumor immunity, both as a monotherapy and in combination with immune checkpoint inhibitors.^{[1][2]} These application notes provide detailed protocols for the administration of IOA-244 in commonly used syngeneic mouse tumor models and summarize the expected immunomodulatory effects.

Mechanism of Action

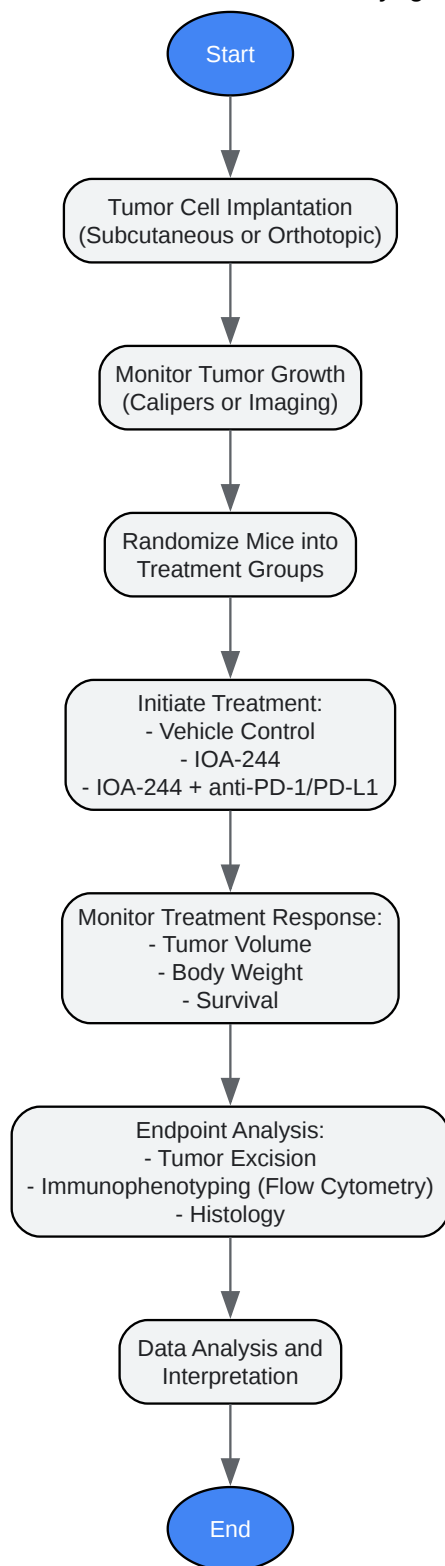
IOA-244 selectively inhibits PI3K δ , a lipid kinase predominantly expressed in hematopoietic cells that plays a crucial role in the development, proliferation, and function of immune cells. By inhibiting PI3K δ , IOA-244 disrupts the signaling pathways that support the survival and immunosuppressive function of regulatory T cells (Tregs) and myeloid-derived suppressor cells

(MDSCs) within the tumor microenvironment. This leads to a reduction in these immunosuppressive cell populations and a corresponding increase in the infiltration and activity of anti-tumor immune cells, such as CD8⁺ cytotoxic T lymphocytes and natural killer (NK) cells.

Below is a diagram illustrating the signaling pathway affected by IOA-244.

IOA-244 PI3K δ Signaling Pathway Inhibition

General Experimental Workflow for IOA-244 in Syngeneic Mouse Models

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References

- 1. IOA-244 is a Non-ATP-competitive, Highly Selective, Tolerable PI3K Delta Inhibitor That Targets Solid Tumors and Breaks Immune Tolerance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. IOA-244 is a Non-ATP-competitive, Highly Selective, Tolerable PI3K Delta Inhibitor That Targets Solid Tumors and Breaks Immune Tolerance - PubMed [pubmed.ncbi.nlm.nih.gov]
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